

"2-Amino-1-naphthol hydrochloride" chemical properties and structure

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Compound of Interest

Compound Name: 2-Amino-1-naphthol hydrochloride

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2-Amino-1-naphthol Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-1-naphthol hydrochloride is a naphthalene-derived aromatic amine that serves as a valuable intermediate in various chemical syntheses. Its structure, featuring both an amino and a hydroxyl group on the naphthalene ring, makes it a versatile building block for the synthesis of dyes, pigments, and other complex organic molecules. This technical guide provides a detailed overview of the chemical properties, structure, synthesis, and analysis of **2-Amino-1-naphthol hydrochloride**, tailored for professionals in research and development.

Chemical Structure and Properties

2-Amino-1-naphthol hydrochloride is the hydrochloride salt of 2-Amino-1-naphthol. The presence of the hydrochloride group enhances its stability and water solubility compared to the free base.

Chemical Structure:

Caption: Chemical structure of **2-Amino-1-naphthol hydrochloride**.

Physicochemical Properties:

Property	Value	Reference
CAS Number	41772-23-0	[1]
Molecular Formula	C ₁₀ H ₁₀ ClNO	[1]
Molecular Weight	195.65 g/mol	[1]
Appearance	White to gray to brown powder/crystal	[2]
Purity	≥95% to >98.0%	[1][2]
Solubility	Soluble in methanol.	[1]
Storage	4°C, stored under nitrogen, away from moisture.	[1]

Computational Data:

Property	Value	Reference
Topological Polar Surface Area (TPSA)	46.25 Å ²	[3]
logP	2.5494	[3]
Hydrogen Bond Donors	2	[3]
Hydrogen Bond Acceptors	2	[3]
Rotatable Bonds	0	[3]

Experimental Protocols

Synthesis of 2-Amino-1-naphthol Hydrochloride

A common and well-documented method for the preparation of **2-Amino-1-naphthol hydrochloride** involves the reduction of an azo dye, specifically Orange II, which is

synthesized from β -naphthol. The following protocol is adapted from established procedures found in Organic Syntheses.^[1]

Materials:

- Sulfanilic acid dihydrate
- Anhydrous sodium carbonate
- Sodium nitrite
- Concentrated hydrochloric acid
- β -naphthol
- Sodium hydroxide
- Ice
- Sodium hydrosulfite
- Stannous chloride (optional, for purification)
- Decolorizing carbon (optional, for purification)
- Ether

Procedure:

- Diazotization of Sulfanilic Acid:
 - Dissolve 105 g (0.5 mole) of sulfanilic acid dihydrate and 26.5 g (0.25 mole) of anhydrous sodium carbonate in 500 cc of water by heating and stirring.
 - Cool the solution to 15°C in an ice bath.
 - Add a solution of 37 g (0.54 mole) of sodium nitrite in 100 cc of water.

- Pour the resulting solution at once into a mixture of 106 cc (1.25 moles) of concentrated hydrochloric acid and 600 g of ice.
- Coupling to form Orange II:
 - Dissolve 72 g (0.5 mole) of β -naphthol in a warm solution of 110 g (2.75 moles) of sodium hydroxide in 600 cc of water.
 - Cool the solution to about 5°C by adding 400 g of ice.
 - Add the suspension of the diazonium salt from step 1 and stir well.
 - Allow the mixture to stand without external cooling for one hour, during which the azo compound (Orange II) will separate.
- Reduction to 2-Amino-1-naphthol:
 - To the paste of Orange II, add 2.5 L of water and 250 cc of concentrated hydrochloric acid.
 - Heat the mixture to 85-90°C with steam while stirring for one hour.
 - Filter the hot mixture and cool the filtrate to 35-40°C in an ice bath.
 - Filter the claret-colored solution into 1.2 L of concentrated hydrochloric acid. **2-Amino-1-naphthol hydrochloride** will precipitate.
 - Allow the mixture to stand for at least two hours with occasional agitation.
- Isolation and Washing:
 - Collect the precipitated hydrochloride on a Büchner funnel.
 - Wash the product successively with three small portions of 20% hydrochloric acid and three 50-cc portions of ether.^[1]
 - Dry the product in the air. The yield is typically 180–200 g.^[1]

Purification (optional):

- Dissolve the crude product in hot water containing a small amount of sodium bisulfite.[1]
- Filter the solution.
- Reprecipitate the purified **2-Amino-1-naphthol hydrochloride** by adding hydrochloric acid. [1]
- Alternatively, dissolve the material by heating in a solution of 2 g of stannous chloride and 2 cc of concentrated hydrochloric acid in 1 L of water.[1]
- Clarify the hot solution by filtration through a mat of decolorizing carbon.
- Add 100 cc of concentrated hydrochloric acid, cool in an ice bath, and add another 100 cc of acid to induce crystallization of the pure product.[1]



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Caption: Experimental workflow for the synthesis and purification of **2-Amino-1-naphthol hydrochloride**.

Biological Activity and Signaling Pathways

While many naphthalene derivatives exhibit a range of biological activities, there is limited contemporary research on the specific biological roles or signaling pathway interactions of **2-Amino-1-naphthol hydrochloride**. Historical studies from the mid-20th century investigated its carcinogenic properties in the context of its parent amine, 2-naphthylamine, which is a known carcinogen.[4][5] However, these studies do not elucidate a specific mechanism of action involving signaling pathways.

Current research on related compounds, such as amidoalkyl naphthols, indicates a broad spectrum of biological activities including antiviral, antibacterial, and antioxidant properties.[6]

These activities are generally attributed to the overall chemical structure rather than interaction with a specific signaling cascade.

Therefore, at present, there is no established evidence to suggest that **2-Amino-1-naphthol hydrochloride** directly modulates specific signaling pathways. Its primary significance in the scientific community remains as a chemical intermediate.

Safety and Handling

2-Amino-1-naphthol hydrochloride is classified as a hazardous substance and should be handled with appropriate personal protective equipment.

Hazard Identification:

- Causes serious eye damage.[\[7\]](#)
- May be harmful if swallowed or in contact with skin.
- May cause skin irritation.[\[8\]](#)

Precautionary Measures:

- Wear protective gloves, eye protection, and face protection.
- Wash skin thoroughly after handling.
- Store in a well-ventilated place. Keep container tightly closed.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Amino-1-naphthol hydrochloride is a key synthetic intermediate with well-defined chemical properties and established synthesis protocols. While its direct biological applications and interactions with cellular signaling pathways are not extensively characterized, its utility in the synthesis of a wide range of organic compounds makes it a compound of interest for chemists and researchers in drug discovery and materials science. This guide provides a foundational

understanding of its chemistry and handling to support its effective use in a research and development setting.

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